

# Proper Disposal Procedures: 4-Bromo-2-(methoxymethoxy)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	4-Bromo-2-(methoxymethoxy)benzaldehyde
CAS No.:	194163-05-8
Cat. No.:	B2757853

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## Chemical Profile & Hazard Assessment

Before handling waste, you must understand the specific reactivity of the "MOM" functionality. Unlike simple ethers (e.g., methoxy), the methoxymethoxy group is an acetal and is acid-labile.

Property	Specification
Chemical Name	4-Bromo-2-(methoxymethoxy)benzaldehyde
CAS Number	194163-05-8
Molecular Weight	245.07 g/mol
Physical State	Solid (typically off-white to yellow powder)
Primary Hazards	Irritant (Skin/Eye/Respiratory), Acute Toxicity (Oral).
Hidden Hazard	Acid Sensitivity: Hydrolysis yields Formaldehyde (carcinogen).
Waste Stream	Halogenated Organic

## Critical "Expert" Insight: The MOM Group Risk

Do not treat this merely as "generic halogenated waste." The methoxymethoxy (MOM) group is a protecting group designed to be cleaved by acid. If this compound is disposed of in a waste container containing acidic residues (e.g., from quenching reactions with HCl or H<sub>2</sub>SO<sub>4</sub>), it will undergo hydrolysis inside the waste drum.

The Reaction Risk:

Consequences:

- Toxic Gas Generation: Accumulation of formaldehyde gas in the headspace of the drum.
- Pressure Buildup: Potential for container bulging or "popping" upon opening.
- Exposure: Personnel opening the drum later may be exposed to a bolus of carcinogenic formaldehyde vapor.

Actionable Rule: Ensure the waste stream pH is neutral to basic (pH 7–9) before adding this compound.

## Step-by-Step Disposal Workflow

## Scenario A: Disposing of Pure Solid (Expired/Excess)

- Container: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**4-Bromo-2-(methoxymethoxy)benzaldehyde**"<sup>[1]</sup>
  - Hazard Checkboxes: Toxic, Irritant.
- Segregation: Place in the Solid Halogenated Waste stream.
  - Crucial: Do not co-mingle with solid acidic waste (e.g., silica gel acidified with HCl).<sup>[2]</sup>

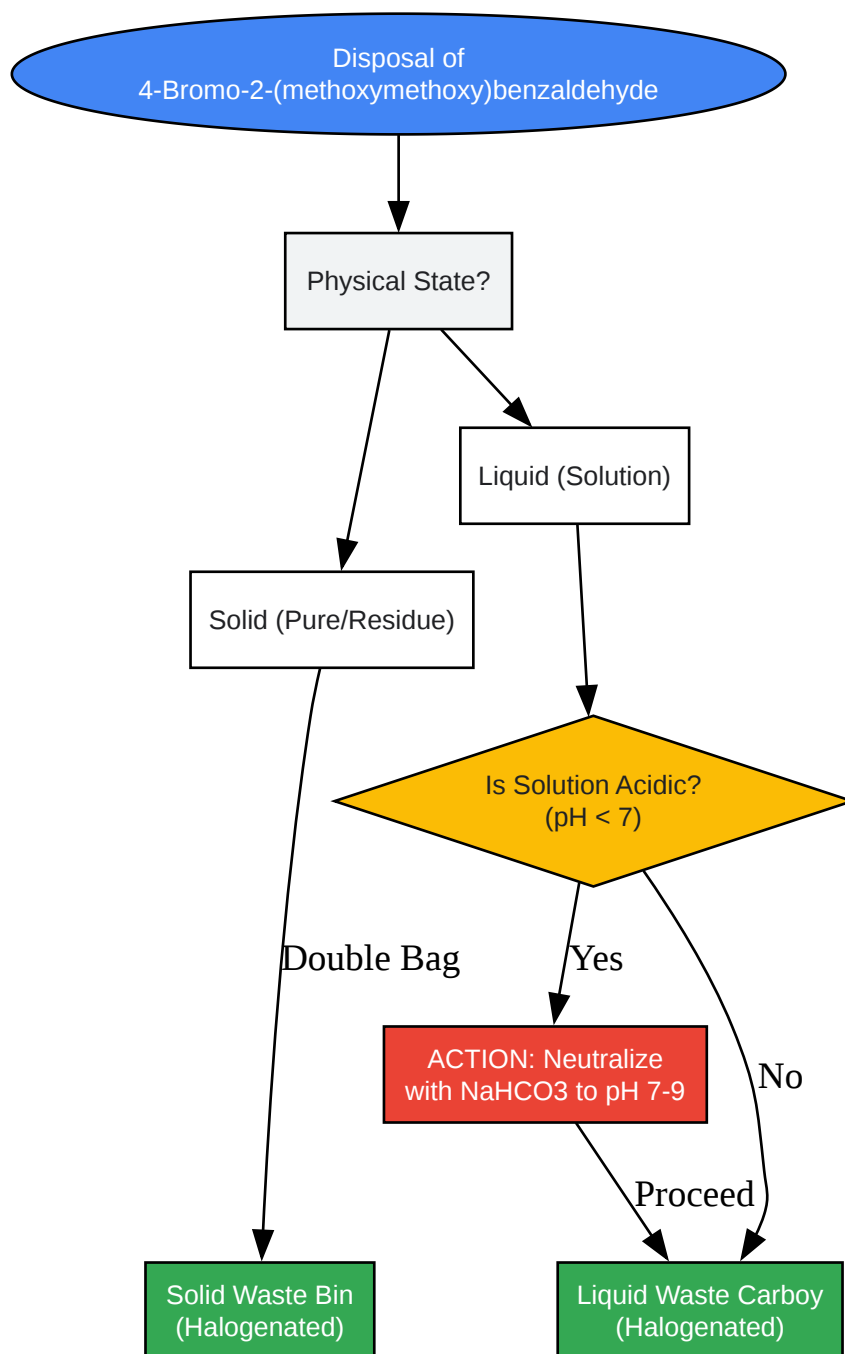
## Scenario B: Disposing of Reaction Solutions

- Quench Check: If the reaction mixture is acidic, neutralize it with saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) or Sodium Hydroxide (NaOH) until pH 7.
- Solvent Segregation:
  - If dissolved in DCM/Chloroform: Halogenated Liquid Waste.
  - If dissolved in Ethyl Acetate/Hexanes: Halogenated Liquid Waste (due to the bromine atom on the molecule).
- Transfer: Pour into the appropriate carboy. Leave 10% headspace.

## Visual Decision Logic

The following diagrams illustrate the decision-making process for segregation and the chemical logic behind the safety warnings.

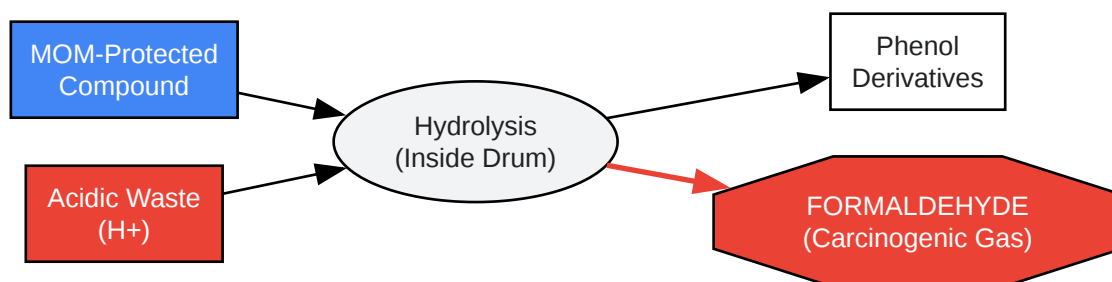
### Figure 1: Waste Segregation Decision Tree



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Caption: Decision matrix ensuring acid-sensitive MOM ethers are not mixed with acidic waste streams.

## Figure 2: The "Hidden Hazard" Mechanism



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Caption: Mechanism of formaldehyde generation if MOM ethers are exposed to acidic waste.

## Emergency Spill Procedures

If the solid powder is spilled outside a containment device:

- PPE Upgrade: Wear nitrile gloves (double gloved recommended), lab coat, and safety goggles. If powder is fine and dust is visible, use a NIOSH N95 or P100 respirator to avoid inhaling brominated/aldehyde particulates.
- Containment: Do not dry sweep, which generates dust. Cover the spill with wet paper towels or an oil-dri absorbent pad to dampen the powder.
- Cleanup: Scoop the damp material into a sealable bag or jar.
- Surface Decontamination: Wipe the area with a soap and water solution. Do not use bleach (potential reaction with aldehyde).
- Disposal: Label the debris as "Hazardous Waste: Solids with Halogenated Organic Residue" and dispose of via EHS.

## Regulatory Compliance (RCRA)

- Waste Code: This compound is not specifically P- or U-listed by the EPA.
- Characteristic Waste: It falls under D001 (Ignitable) if in flammable solvent, but primarily is treated as non-specific halogenated waste.

- Best Practice: Always tag as "Halogenated" to ensure it is routed to High-BTU incineration with scrubber systems (to capture HBr generated during combustion).

## References

- National Center for Biotechnology Information (PubChem). Compound Summary for CAS 194163-05-8. PubChem. [[Link](#)]
- Greene, T. W., & Wuts, P. G. M. Protective Groups in Organic Synthesis. Wiley-Interscience. [3] (Referenced for MOM group stability and hydrolysis conditions). [[Link](#)]
- Princeton University EHS. Laboratory Waste Disposal Guide: Halogenated Solvents. [[Link](#)]

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## Sources

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Email: [info@benchchem.com](mailto:info@benchchem.com)

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